

Essential Guide to the Safe Disposal of 4-Aminoisoindolin-1-one

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Compound of Interest

Compound Name: 4-Aminoisoindolin-1-one

Cat. No.: B052741

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **4-Aminoisoindolin-1-one**, a compound often utilized in medicinal chemistry and organic synthesis. Adherence to these procedures is critical for minimizing risks and complying with regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **4-Aminoisoindolin-1-one** and to use appropriate personal protective equipment (PPE).

Required Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.
- **Skin Protection:** Use chemical-resistant gloves (e.g., nitrile) and a lab coat.
- **Respiratory Protection:** Handle the compound in a well-ventilated area, preferably within a certified chemical fume hood.

Summary of Chemical Safety Information

The following table summarizes the key hazard and property information for **4-Aminoisoindolin-1-one**.

Property	Value
Chemical Name	4-Amino-2,3-dihydro-1H-isoindol-1-one
CAS Number	366452-98-4
Molecular Formula	C ₈ H ₈ N ₂ O
Molecular Weight	148.16 g/mol [1]
GHS Hazard Statements	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation[1]
Toxicity Data (LD50/LC50)	No specific data available[2]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant.[3]

Step-by-Step Disposal Protocol

The disposal of **4-Aminoisoindolin-1-one** must be managed through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of down the sink or in regular trash.

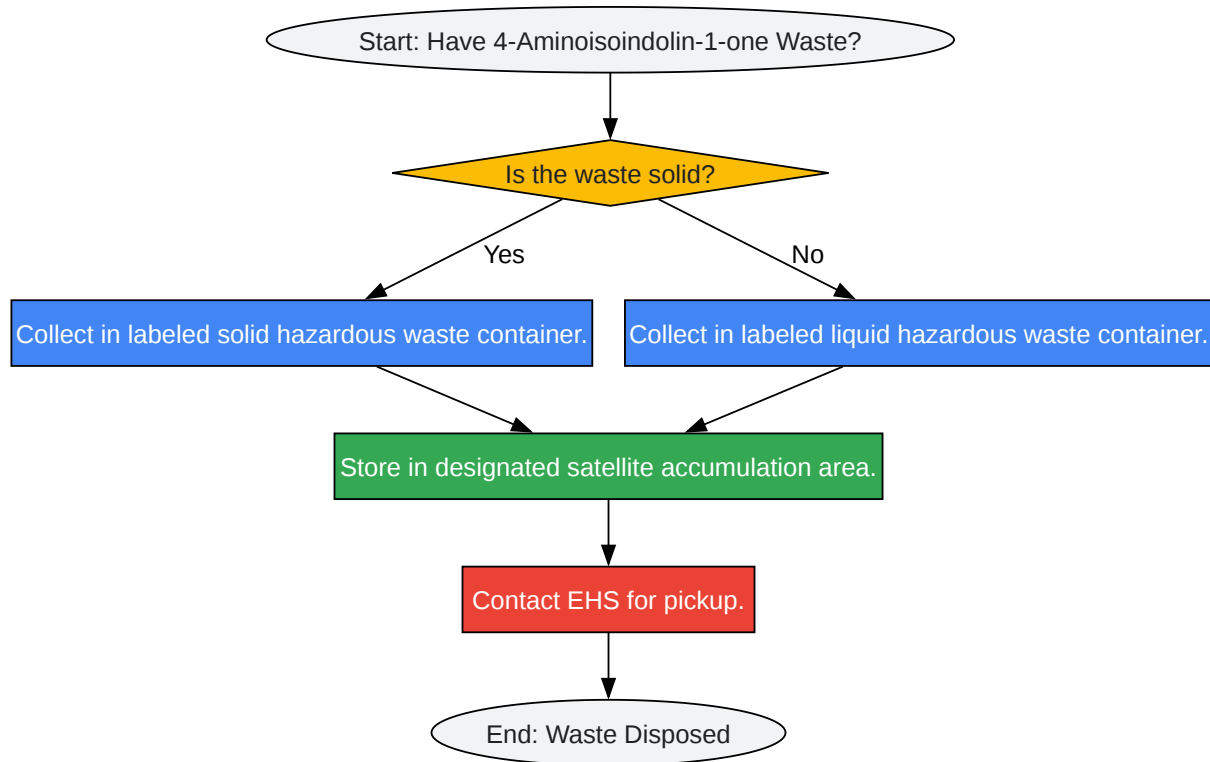
Experimental Protocol for Waste Segregation and Collection:

- Waste Identification:
 - Clearly identify all waste streams containing **4-Aminoisoindolin-1-one**. This includes pure compound, contaminated labware (e.g., weighing boats, pipette tips), and solutions.
- Solid Waste Collection:
 - Collect unused or waste **4-Aminoisoindolin-1-one** powder in a dedicated, sealable, and clearly labeled hazardous waste container.
 - Contaminated disposable items such as gloves, weighing paper, and absorbent pads should also be placed in this container.

- The container must be labeled with "Hazardous Waste" and the full chemical name: "**4-Aminoisoindolin-1-one**".
- Liquid Waste Collection:
 - Collect any solutions containing **4-Aminoisoindolin-1-one** in a separate, sealed, and appropriately labeled hazardous waste container.
 - Do not mix this waste with other solvent waste streams unless approved by your institution's Environmental Health and Safety (EHS) department.
- Container Management:
 - Ensure all waste containers are in good condition and are kept securely closed when not in use.
 - Store the waste containers in a designated satellite accumulation area that is secure and well-ventilated.
- Scheduling Disposal:
 - Contact your institution's EHS office to arrange for the pickup and disposal of the hazardous waste.
 - Provide them with accurate information about the contents of the waste containers.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **4-Aminoisoindolin-1-one**.



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Caption: Disposal workflow for **4-Aminoisoindolin-1-one** waste.

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References

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